

An In-Depth Technical Guide to 1,4-Dimethoxybutan-2-one

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Compound of Interest

Compound Name: 1,4-Dimethoxybutan-2-one

CAS No.: 25680-86-8

Cat. No.: B1331369

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Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, safety profile, and potential applications of **1,4-Dimethoxybutan-2-one** (CAS No. 25680-86-8). As a Senior Application Scientist, my objective is to deliver a scientifically rigorous resource for researchers and drug development professionals. A critical point of clarification is paramount: **1,4-Dimethoxybutan-2-one** is a structural isomer of the more extensively documented 4,4-Dimethoxy-2-butanone (CAS No. 5436-21-5). The latter is well-established as a 1,3-dielectrophilic building block.^[1] The existing literature and search results often conflate these two distinct molecules. This guide will focus exclusively on the verified data for **1,4-Dimethoxybutan-2-one** and will address the current gaps in its documented reactivity and spectroscopic data, providing theoretically predicted spectral analysis to aid researchers in its identification and use.

Compound Identification and Physicochemical Properties

1,4-Dimethoxybutan-2-one is a ketone functionalized with two methoxy groups at the 1 and 4 positions. This structure presents distinct chemical characteristics compared to its acetal isomer, 4,4-dimethoxy-2-butanone. Accurate identification through CAS number is crucial to ensure the correct material is sourced and utilized in experimental work.

The fundamental identifiers and computed physicochemical properties are summarized below. These values are essential for experimental design, including solvent selection, reaction temperature, and purification methods.

Property	Value	Source(s)
IUPAC Name	1,4-dimethoxybutan-2-one	[2]
CAS Number	25680-86-8	[2][3]
Molecular Formula	C ₆ H ₁₂ O ₃	[2][4]
Molecular Weight	132.16 g/mol	[2][4]
Canonical SMILES	COCCC(=O)COC	[2]
InChIKey	WDVLUEIBBKAGNQ-UHFFFAOYSA-N	[2]
Density	0.961 g/cm ³	[3][4]
Boiling Point	184.2 °C at 760 mmHg	[3][4]
Flash Point	55.2 °C	[3][4]
Vapor Pressure	0.742 mmHg at 25 °C	[3][4]
XLogP3	-0.4	[4]
Hydrogen Bond Acceptor Count	3	[4]
Rotatable Bond Count	5	[4]

Spectroscopic Profile (Theoretical Analysis)

Experimental spectroscopic data for **1,4-Dimethoxybutan-2-one** is not readily available in the cited literature. Therefore, a predicted analysis based on its molecular structure is provided below to serve as a reference for researchers performing structural confirmation.

Molecular Structure and NMR Environments

The structure of **1,4-Dimethoxybutan-2-one** contains four unique proton (^1H) environments and six unique carbon (^{13}C) environments, which would lead to a distinct NMR spectrum.

Caption: Predicted ^1H NMR environments for **1,4-Dimethoxybutan-2-one**.

Predicted ^1H NMR Data (in CDCl_3)

Label	Protons	Predicted Shift (δ , ppm)	Predicted Multiplicity	Coupling With	Causality
(a)	-O-CH ₃	~3.3 - 3.4	Singlet (s)	None	Methoxy group protons adjacent to a methylene group.
(b)	-O-CH ₂ -C=O	~4.1 - 4.2	Singlet (s)	None	Methylene protons alpha to both an ether oxygen and a carbonyl group are highly deshielded. No adjacent protons to couple with.
(c)	-CH ₂ -CH ₂ -O-	~3.6 - 3.8	Triplet (t)	Protons (d)	Methylene protons adjacent to an ether oxygen and another methylene group.
(d)	C=O-CH ₂ -CH ₂ -	~2.8 - 3.0	Triplet (t)	Protons (c)	Methylene protons alpha to a carbonyl group are deshielded.

Predicted ^{13}C NMR Data (in CDCl_3)

Carbon Environment	Predicted Shift (δ , ppm)	Causality
$\text{C}=\text{O}$	~205 - 210	Ketone carbonyl carbon, highly deshielded.
$-\text{O}-\text{CH}_2-\text{C}=\text{O}$	~75 - 80	Methylene carbon deshielded by adjacent ether oxygen and carbonyl.
$-\text{O}-\text{CH}_2-\text{CH}_2-$	~68 - 72	Methylene carbon deshielded by adjacent ether oxygen.
$\text{CH}_3-\text{O}-\text{CH}_2-$	~58 - 60	Methoxy group carbon.
$\text{C}=\text{O}-\text{CH}_2-\text{CH}_2-$	~40 - 45	Methylene carbon deshielded by adjacent carbonyl group.
$\text{CH}_3-\text{O}-\text{C}=\text{O}$	~52 - 55	Methoxy group carbon.

Reactivity, Synthesis, and Applications

Known Applications

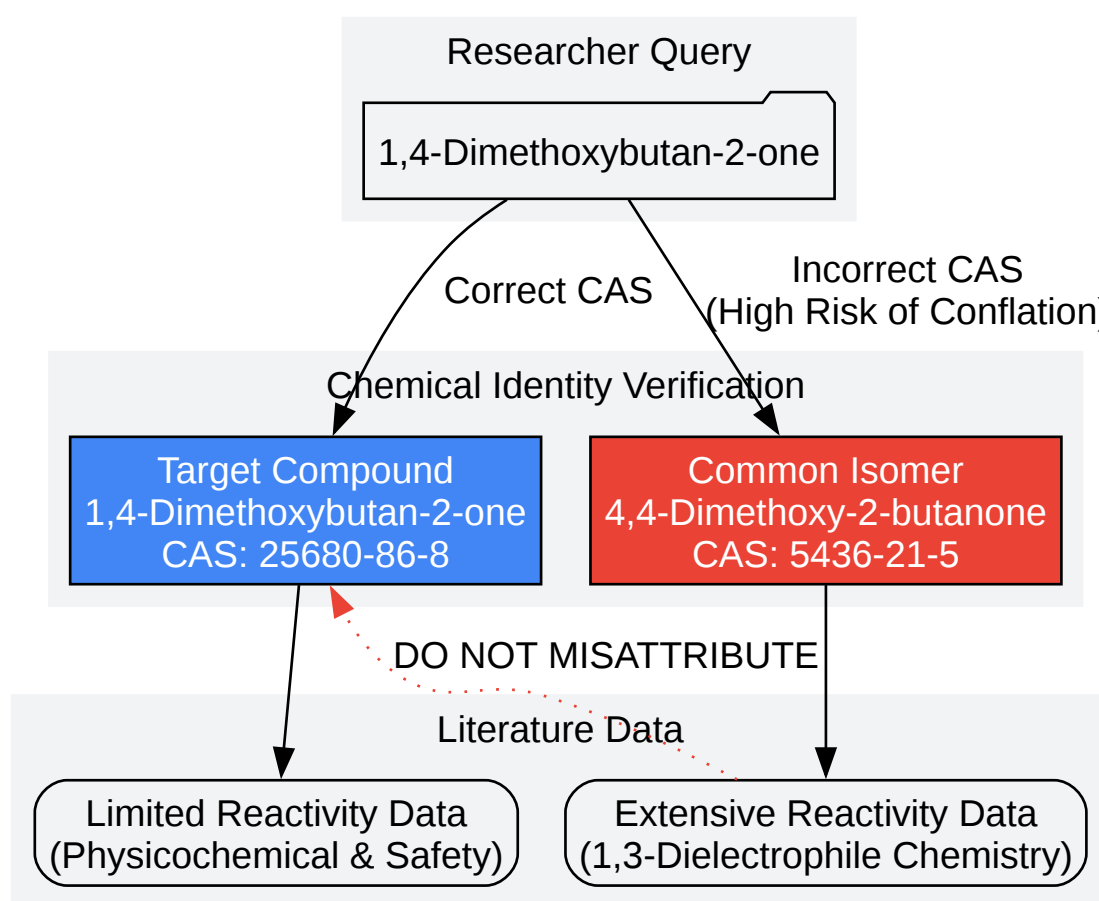
While detailed, peer-reviewed studies on the reactivity of **1,4-Dimethoxybutan-2-one** are sparse, chemical suppliers indicate its use as a fine chemical intermediate.^[5] Its stated applications include being a precursor or building block in the synthesis of various pharmaceuticals and pesticides.^{[3][5]} It is also listed for use as a flavoring agent in the food industry and as a fragrance component, though primary literature validating these specific uses was not identified in the search.^[3]

Synthesis

A potential synthetic route is suggested via the precursor 1,4-dimethoxy-2-butyne.^[4] This implies a hydration reaction of the alkyne, likely catalyzed by mercury salts or other methods, would yield the target ketone. A robust, validated experimental protocol for this transformation is not available in the provided results.

A Note on Isomeric Conflation: A Critical Caution for Researchers

It is imperative to reiterate that the majority of published synthetic applications, particularly those describing reactions with hydrazines to form pyrazoles or with Grignard reagents to synthesize naphthalenes, are attributed to the isomer 4,4-Dimethoxy-2-butanone (CAS 5436-21-5).[1][6] This isomer functions as a masked 1,3-dicarbonyl compound and its utility as a 1,3-dielectrophilic building block is well-documented.[1] Researchers must exercise extreme caution and verify the CAS number of the starting material before attempting to replicate literature procedures.



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Caption: Logical workflow for distinguishing between chemical isomers.

Safety, Handling, and Storage

The safe handling of any chemical reagent is the foundation of successful and responsible research. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1,4-Dimethoxybutan-2-one** presents several hazards that require stringent safety protocols.^[2]

GHS Hazard Classification

Hazard Class	Code	Description
Flammable Liquids	H226	Flammable liquid and vapor
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H335	May cause respiratory irritation

Source: PubChem^[2]

Recommended Handling Protocol

The following protocol is a synthesized recommendation based on standard safety data for chemicals with this hazard profile.

- Engineering Controls:
 - All handling of **1,4-Dimethoxybutan-2-one** must be conducted in a certified chemical fume hood to prevent inhalation of vapors.
 - Ensure a safety shower and eyewash station are immediately accessible.
 - Use spark-proof and explosion-proof equipment due to its flammability.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.

- Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes. Ensure skin is not exposed.
- Procedural Precautions:
 - Avoid contact with skin, eyes, and clothing.
 - Do not breathe vapors or mists.
 - Keep away from heat, sparks, open flames, and other sources of ignition. No smoking.
 - Take precautionary measures against static discharge. Ground and bond containers when transferring material.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.

Conclusion

1,4-Dimethoxybutan-2-one is a functionalized ketone with established physical properties and a clear hazard profile that necessitates careful handling. While it is cited as a valuable intermediate in the synthesis of fine chemicals, a significant gap exists in the peer-reviewed literature regarding its specific reactivity and synthetic applications. Researchers are strongly advised to distinguish this compound from its well-studied isomer, 4,4-dimethoxy-2-butanone, by strictly referencing the CAS number (25680-86-8) to avoid misapplication of experimental protocols. The predicted spectroscopic data provided herein offers a foundational tool for the unambiguous identification of this reagent in future research endeavors.

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